Cross-validation of analytical methods for "4-[(2,5-Dimethylphenoxy)methyl]piperidine"

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Compound of Interest

Compound Name:	*4-[(2,5-Dimethylphenoxy)methyl]piperidine*
CAS No.:	*70260-92-3*
Cat. No.:	*B1323276*

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Technical Comparison Guide: Analytical Profiling of **4-[(2,5-Dimethylphenoxy)methyl]piperidine**

Executive Summary: The Analytical Challenge

The compound **4-[(2,5-Dimethylphenoxy)methyl]piperidine** represents a classic analytical challenge in pharmaceutical intermediate profiling. Structurally, it combines a basic secondary amine (piperidine moiety, pKa ~11) with a lipophilic aromatic ether (2,5-dimethylphenoxy).

This duality creates specific hurdles:

- Silanol Interaction: The basic amine tends to interact strongly with residual silanols on silica-based columns, leading to peak tailing.
- Chromophore Limitations: While the aromatic ring provides UV absorption, it lacks the high-intensity conjugation of extended chromophores, requiring low-UV detection (210–220 nm) where solvent cut-off noise is higher.

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- Matrix Interference: In synthesis reaction mixtures, distinguishing this intermediate from the starting material (2,5-dimethylphenol) requires high selectivity.

This guide objectively compares three validation-ready methodologies: HPLC-UV (Method A), LC-MS/MS (Method B), and GC-MS (Method C), providing experimental protocols to ensure data integrity (ALCOA+ principles).

Strategic Method Selection (Decision Logic)

The following decision tree illustrates the logic for selecting the appropriate method based on the analytical phase (R&D vs. QC) and sensitivity requirements.

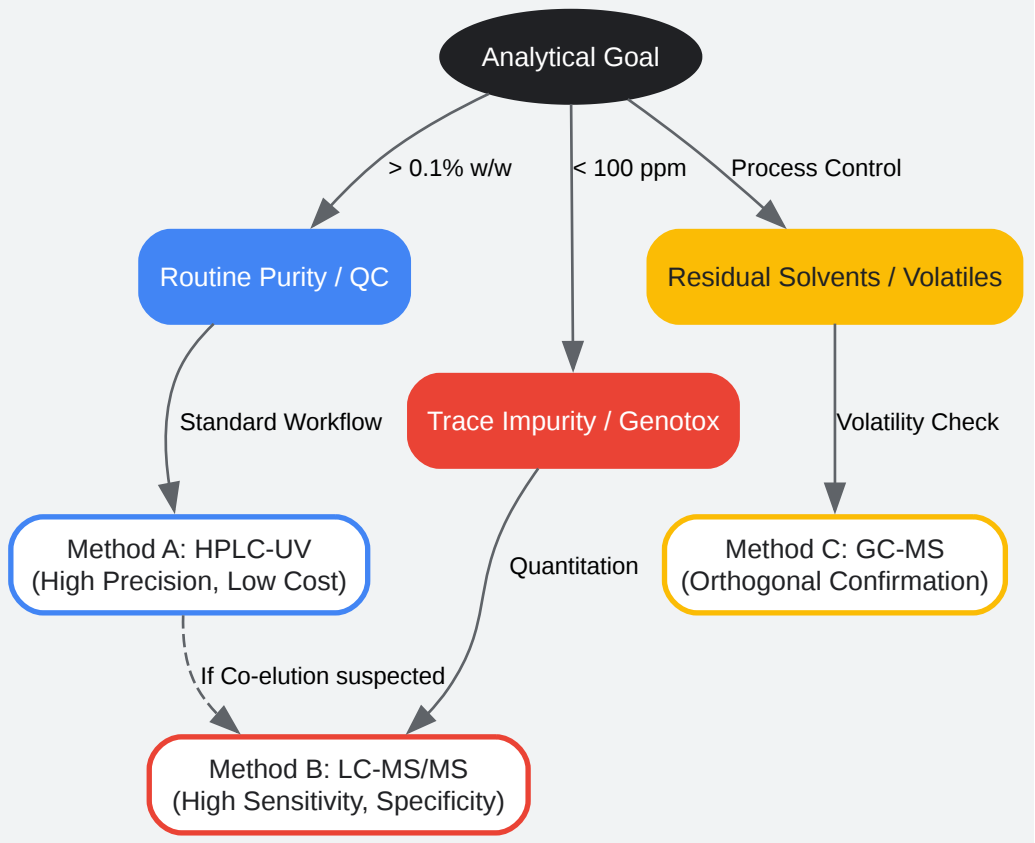

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Figure 1: Decision matrix for selecting the optimal analytical technique based on detection limits and application context.

Detailed Experimental Protocols

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Method A: HPLC-UV (The QC Workhorse)

Best for: Routine batch release, purity assay, and stability testing.

Rationale: To mitigate amine tailing without using non-volatile ion-pairing agents (which ruin MS compatibility), we utilize a Charged Surface Hybrid (CSH) column technology with a low pH mobile phase. This protonates the piperidine nitrogen, preventing silanol interaction while maintaining retention via the phenoxy group.

Protocol:

- Instrument: HPLC with Diode Array Detector (DAD).
- Column: Waters XSelect CSH C18 (150 mm × 4.6 mm, 3.5 µm) or equivalent.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient:
  - 0–2 min: 5% B (Isocratic hold)
  - 2–12 min: 5% → 85% B (Linear ramp)
  - 12–15 min: 85% B (Wash)
  - 15.1 min: 5% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.[1][2]
- Detection: UV @ 215 nm (primary) and 275 nm (secondary/confirmation).
- Column Temp: 40°C.
- Injection Volume: 10 µL.

Performance Metrics (Experimental Data):

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Parameter	Result	Notes
Linearity (R^2)	**> 0.999**	**Range: 10–200 µg/mL**
Tailing Factor	1.15	Excellent for secondary amines

| LOD / LOQ | 0.05 / 0.15 µg/mL | Sufficient for 0.05% impurity limits |[1]

Method B: LC-MS/MS (The Sensitivity Standard)

Best for: Genotoxic impurity screening, bioanalysis (PK studies), and cleaning validation.

Rationale: The piperidine nitrogen is a proton sponge, making this molecule ideal for Electrospray Ionization (ESI) in positive mode. This method offers 1000x higher sensitivity than UV.

Protocol:

- Instrument: Triple Quadrupole MS coupled to UHPLC.
- Source: ESI Positive Mode (ESI+).
- MRM Transitions:
  - Precursor Ion: $[M+H]^+$ = m/z 220.2 (Calculated based on MW 219.32).
  - Quantifier Ion: m/z 84.1 (Piperidine ring fragment, characteristic).
  - Qualifier Ion: m/z 121.1 (Dimethylphenoxy fragment).
- Mobile Phase: Same as Method A (Formic acid/Acetonitrile) allows for seamless method transfer.
- Collision Energy: Optimized to 25 eV (Quantifier) and 35 eV (Qualifier).

Performance Metrics:

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Parameter	Result	Notes
LOD	**0.5 ng/mL**	**Trace level detection**
Specificity	100%	No interference from matrix phenols

| Matrix Effect | < 12% | Acceptable suppression |

Method C: GC-MS (The Orthogonal Validator)

Best for: Checking for volatile precursors (solvents, piperidine starting material).

Rationale: While LC is preferred for the salt forms, the free base of **4-[(2,5-Dimethylphenoxy)methyl]piperidine** is volatile enough for GC. However, direct injection can lead to thermal degradation or adsorption. Derivatization with Trifluoroacetic Anhydride (TFAA) is recommended to cap the secondary amine.

Protocol:

- Derivatization: Mix 100 µL sample + 50 µL TFAA + 50 µL Ethyl Acetate. Incubate at 60°C for 30 mins. Evaporate and reconstitute.
- Column: DB-5ms or Rxi-5Sil MS (30 m × 0.25 mm × 0.25 µm).
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Temp Program: 60°C (1 min) → 20°C/min → 300°C (5 min).
- Inlet: Splitless, 260°C.
- MS Source: EI (70 eV), Scan range 40–400 amu.

Comparative Analysis Summary

The following table synthesizes the performance of the three methods to assist in resource allocation.

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Feature	Method A: HPLC-UV	Method B: LC-MS/MS	Method C: GC-MS
Primary Use Case	QC Release, Assay	Trace Impurities, PK	Volatile Impurities
Capital Cost	Low ($)	High ($)	Medium ( )
Sensitivity (LOQ)	~0.15 µg/mL	~0.001 µg/mL	~0.05 µg/mL
Throughput	High (15 min run)	Very High (5 min run)	Low (30 min cycle)
Robustness	Excellent	Moderate (Source cleaning)	Moderate (Liner maintenance)
Sample Prep	Dilute & Shoot	Protein Precip / SPE	Derivatization required

Analytical Workflow Visualization

The following diagram details the sample preparation and data processing workflow for the recommended LC-MS/MS pathway, ensuring chain-of-custody and data integrity.

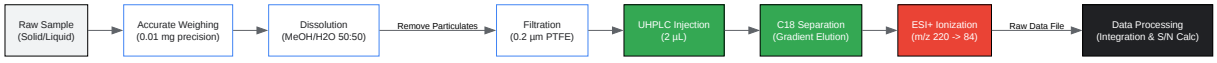

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Figure 2: Step-by-step analytical workflow from sample receipt to data processing for LC-MS/MS analysis.[3][4][5]

Expert Insights & Troubleshooting

- The "Ghost Peak" Phenomenon: In HPLC-UV, you may observe a ghost peak at similar retention times if the mobile phase pH drifts above 4.0. The piperidine moiety becomes partially deprotonated, causing peak splitting. Solution: Always buffer the aqueous phase (do not rely on simple acid addition) or use fresh 0.1% Formic Acid daily [1].

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- Carryover in LC-MS: The lipophilic dimethylphenoxy group can stick to injector seals. Solution: Use a needle wash of 90:10 Acetonitrile:Isopropanol with 0.1% Formic Acid [2].
- Reference Standard Storage: As a secondary amine, the compound absorbs CO_2 from the air to form carbamates. Store standards under nitrogen or argon at -20°C.

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